

Dde Biotin-PEG4-alkyne: A Technical Guide for Advanced Biomolecular Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dde Biotin-PEG4-alkyne

Cat. No.: B607005

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dde Biotin-PEG4-alkyne is a sophisticated chemical probe designed for the selective labeling and enrichment of azide-modified biomolecules. This trifunctional reagent incorporates a terminal alkyne for covalent ligation via click chemistry, a biotin moiety for high-affinity capture with streptavidin, and a cleavable 1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)ethyl (Dde) linker. The inclusion of a hydrophilic tetraethylene glycol (PEG4) spacer enhances its solubility in aqueous media, making it an invaluable tool in chemical biology, proteomics, and drug discovery for applications such as target identification and biomarker discovery.[1][2]

The key feature of this reagent is the Dde protecting group, which is stable under many biochemical conditions but can be selectively cleaved with hydrazine.[3] This allows for the mild elution of captured biomolecules from streptavidin resins, overcoming the harsh conditions typically required to disrupt the strong streptavidin-biotin interaction and preserving the integrity of the isolated proteins for downstream analysis like mass spectrometry.[3]

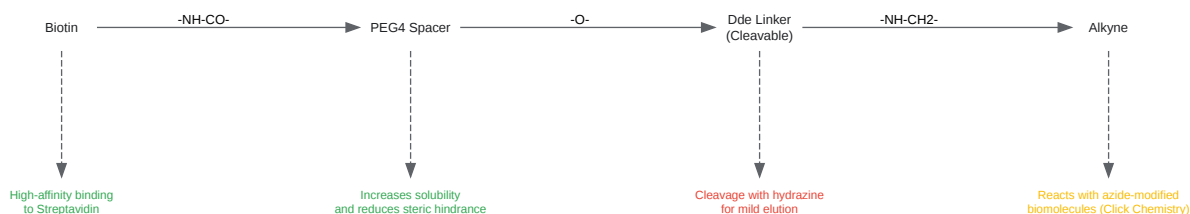
Core Properties and Structure

Dde Biotin-PEG4-alkyne is a versatile molecule with well-defined chemical and physical properties. Its structure is optimized for bioorthogonality and efficiency in pull-down assays.

Chemical Structure:

The molecule consists of a biotin head group, a PEG4 linker, a Dde cleavable moiety, and a terminal alkyne group.

Dde Biotin-PEG4-alkyne



[Click to download full resolution via product page](#)

Caption: Functional components of **Dde Biotin-PEG4-alkyne**.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₃₂ H ₅₀ N ₄ O ₈ S
Molecular Weight	650.83 g/mol
CAS Number	1802908-00-4
Appearance	Solid, brown to reddish brown
Purity	>96%
Storage (Powder)	-20°C for up to 3 years, 4°C for up to 2 years
Storage (In solvent)	-80°C for up to 6 months, -20°C for up to 1 month

Experimental Protocols

The following are detailed methodologies for the key applications of **Dde Biotin-PEG4-alkyne**: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) for labeling and Dde cleavage for elution.

Labeling of Azide-Modified Proteins via CuAAC (Click Chemistry)

This protocol describes the general steps for labeling azide-modified proteins in a cell lysate with **Dde Biotin-PEG4-alkyne**.

Materials:

- Cell lysate containing azide-modified proteins
- **Dde Biotin-PEG4-alkyne**
- Tris(2-carboxyethyl)phosphine (TCEP) stock solution (50 mM in water)
- Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA) stock solution (2 mM in DMSO)
- Copper(II) sulfate (CuSO₄) stock solution (50 mM in water)

- DMSO
- Phosphate-buffered saline (PBS)

Procedure:

- Prepare the Reagents: Thaw all stock solutions on ice. Prepare a stock solution of **Dde Biotin-PEG4-alkyne** in DMSO (e.g., 5 mM).
- Prepare the Protein Sample: Adjust the concentration of the cell lysate to 2 mg/mL with PBS.
- Prepare the Click Chemistry Cocktail: In a separate tube, prepare the click chemistry cocktail by adding the reagents in the following order. The final concentrations in the reaction mixture should be:
 - **Dde Biotin-PEG4-alkyne**: 100 μ M
 - TCEP: 1 mM
 - TBTA: 100 μ M
 - CuSO₄: 1 mM
- Initiate the Reaction: Add the click chemistry cocktail to the protein sample.
- Incubation: Incubate the reaction mixture at room temperature for 1-2 hours with gentle shaking.
- Removal of Excess Reagents: Remove unreacted **Dde Biotin-PEG4-alkyne** and catalyst components by protein precipitation (e.g., with acetone or methanol/chloroform) or buffer exchange using a desalting column.

Affinity Purification of Biotinylated Proteins

Materials:

- Streptavidin-agarose beads
- Wash Buffer A (e.g., PBS with 0.5% SDS)

- Wash Buffer B (e.g., PBS with 6 M urea)
- Wash Buffer C (e.g., PBS)

Procedure:

- **Bead Preparation:** Wash the streptavidin-agarose beads three times with PBS.
- **Binding:** Add the labeled protein sample to the washed beads and incubate for 1-2 hours at 4°C with end-over-end rotation to allow for the binding of biotinylated proteins.
- **Washing:** Pellet the beads by centrifugation and discard the supernatant. Wash the beads sequentially with Wash Buffer A, Wash Buffer B, and finally Wash Buffer C to remove non-specifically bound proteins. Perform each wash three times.

Cleavage and Elution of Captured Proteins

This protocol details the release of the captured proteins from the streptavidin beads by cleaving the Dde linker.

Materials:

- **Cleavage Buffer:** 2% (v/v) hydrazine monohydrate in N,N-dimethylformamide (DMF).^[4]
- **Neutralization Buffer** (e.g., 100 mM Tris-HCl, pH 7.5)

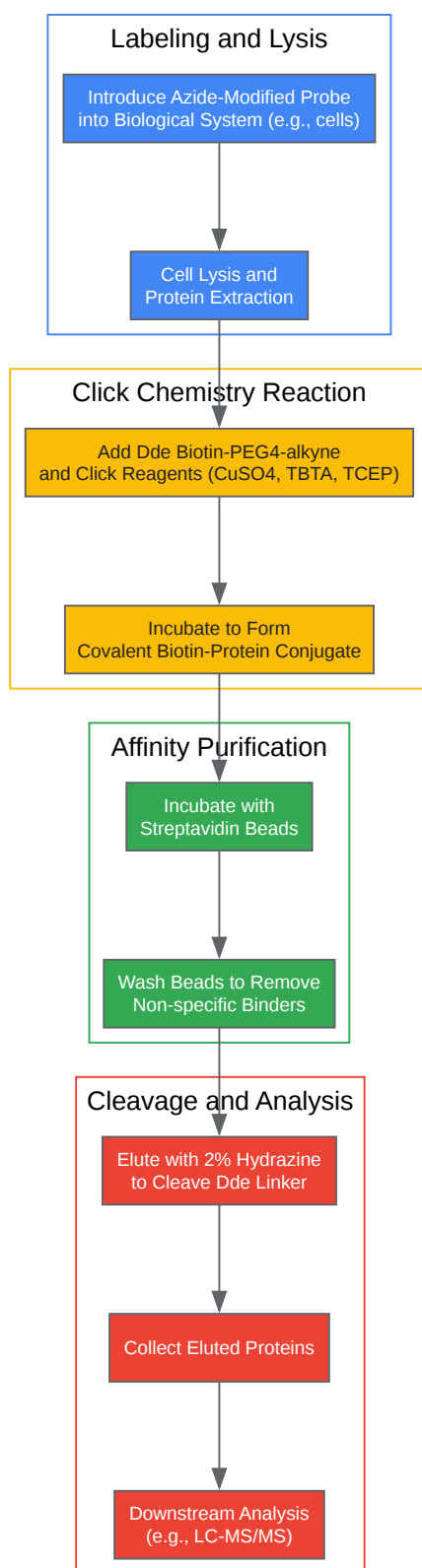
Procedure:

- **Resuspend the Beads:** After the final wash, resuspend the beads in the Cleavage Buffer.
- **Incubation:** Incubate the bead suspension at room temperature for 30-60 minutes with gentle shaking.^[4] It is recommended to perform this in a chemical fume hood.
- **Elution:** Pellet the beads by centrifugation and carefully collect the supernatant containing the eluted proteins.
- **Repeat Elution (Optional):** For maximal recovery, the cleavage step can be repeated with fresh Cleavage Buffer.

- Neutralization and Sample Preparation: Immediately neutralize the hydrazine in the eluate by adding a suitable buffer. The sample is now ready for downstream applications such as SDS-PAGE, western blotting, or mass spectrometry.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the identification of target proteins using **Dde Biotin-PEG4-alkyne**.



[Click to download full resolution via product page](#)

Caption: Workflow for target protein identification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dde Biotin-PEG4-alkyne - Creative Biolabs [creative-biolabs.com]
- 2. Dde Biotin-PEG4-alkyne, 1802908-00-4 | BroadPharm [broadpharm.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. peptide.com [peptide.com]
- To cite this document: BenchChem. [Dde Biotin-PEG4-alkyne: A Technical Guide for Advanced Biomolecular Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607005#what-is-dde-biotin-peg4-alkyne-and-its-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com